

Essential Safety and Logistical Information for Handling Dixylyl Disulfide

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Compound of Interest

Compound Name: *Dixylyl disulphide*

Cat. No.: B1683433

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This document provides crucial procedural guidance for the use of Personal Protective Equipment (PPE) when working with Dixylyl disulfide, along with operational and disposal plans.

Chemical Identification:

- Name: Dixylyl disulfide
- Synonyms: Disulfide, bis(2,4-dimethylphenyl); 1,2-bis(2,4-dimethylphenyl) disulfide
- CAS Numbers: 13616-83-6 and 27080-90-6 (These may represent different isomers; however, the handling precautions should be considered the same unless specific information for an isomer indicates otherwise.)[\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard Identification

While a specific, comprehensive safety data sheet for Dixylyl disulfide is not readily available, data from analogous aromatic disulfide compounds indicate potential hazards. These include being harmful if swallowed and potentially causing skin and eye irritation. Similar compounds can be toxic to aquatic life.[\[4\]](#) Therefore, a conservative approach to PPE is essential to minimize exposure.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is recommended to ensure comprehensive protection. This includes protection for the hands, body, eyes, and respiratory system.

Hand Protection: Chemical-Resistant Gloves

Selection of the appropriate glove material is critical to prevent skin contact. For aromatic sulfur compounds, gloves with high chemical resistance are required. Given the lack of specific breakthrough data for Dicyllyl disulfide, a combination of glove types is recommended for extended handling.

Recommended Glove Types and Breakthrough Times (Estimated based on similar aromatic compounds)

| Glove Material | Breakthrough Time (hours) | Rating | Notes |
|----------------|---------------------------|-----------------|------------------------------------------------------------------------------------------------------------|
| Viton™ | > 8 | Excellent | Recommended for prolonged contact. |
| Butyl Rubber | > 4 | Good | Offers good resistance to a wide range of chemicals. |
| Nitrile Rubber | 1 - 4 | Fair | Suitable for splash protection and short-duration tasks. Should be changed immediately upon contamination. |
| Neoprene | < 1 | Not Recommended | Provides minimal protection against aromatic compounds. |

Important Considerations:

- The provided breakthrough times are estimates for aromatic compounds and should be used as a guideline only.[\[5\]](#)

- Always inspect gloves for any signs of degradation (swelling, discoloration, or tearing) before and during use.
- For tasks with a high risk of splashing or prolonged contact, wearing two pairs of gloves (double-gloving) is recommended, with the outer glove being a more resistant material like Viton™ or Butyl Rubber.

Eye and Face Protection

To protect against splashes and potential vapors, appropriate eye and face protection is mandatory.

- Safety Goggles: Chemical splash goggles that meet ANSI Z87.1 standards should be worn at all times when handling Dicylyl disulfide.
- Face Shield: In addition to safety goggles, a face shield should be worn when there is a significant risk of splashing, such as during transfers of large volumes or when heating the substance.

Body Protection

To prevent contamination of personal clothing and skin, dedicated laboratory attire and protective clothing are necessary.

- Laboratory Coat: A flame-resistant lab coat is the minimum requirement.
- Chemical-Resistant Apron or Suit: For procedures with a higher risk of splashing, a chemical-resistant apron or a full chemical-resistant suit should be worn over the lab coat.

Respiratory Protection

Inhalation of vapors should be avoided. Engineering controls, such as a certified chemical fume hood, are the primary means of protection. When engineering controls are not sufficient or during emergency situations, respiratory protection is required.

- Respirator Type: An air-purifying respirator (APR) equipped with organic vapor (OV) cartridges is recommended.[\[6\]](#)

- Cartridge Type: Use NIOSH-approved organic vapor cartridges. A P100 particulate pre-filter may be necessary if aerosols are generated.
- Fit Testing: A qualitative or quantitative fit test must be performed for all users of tight-fitting respirators to ensure a proper seal.
- Cartridge Change Schedule: A cartridge change schedule should be established based on the frequency and duration of use, and the concentration of the contaminant.

Operational Plan: Step-by-Step Guidance

A systematic approach to donning and doffing PPE is crucial to prevent cross-contamination and exposure.

Donning PPE Workflow

Preparation

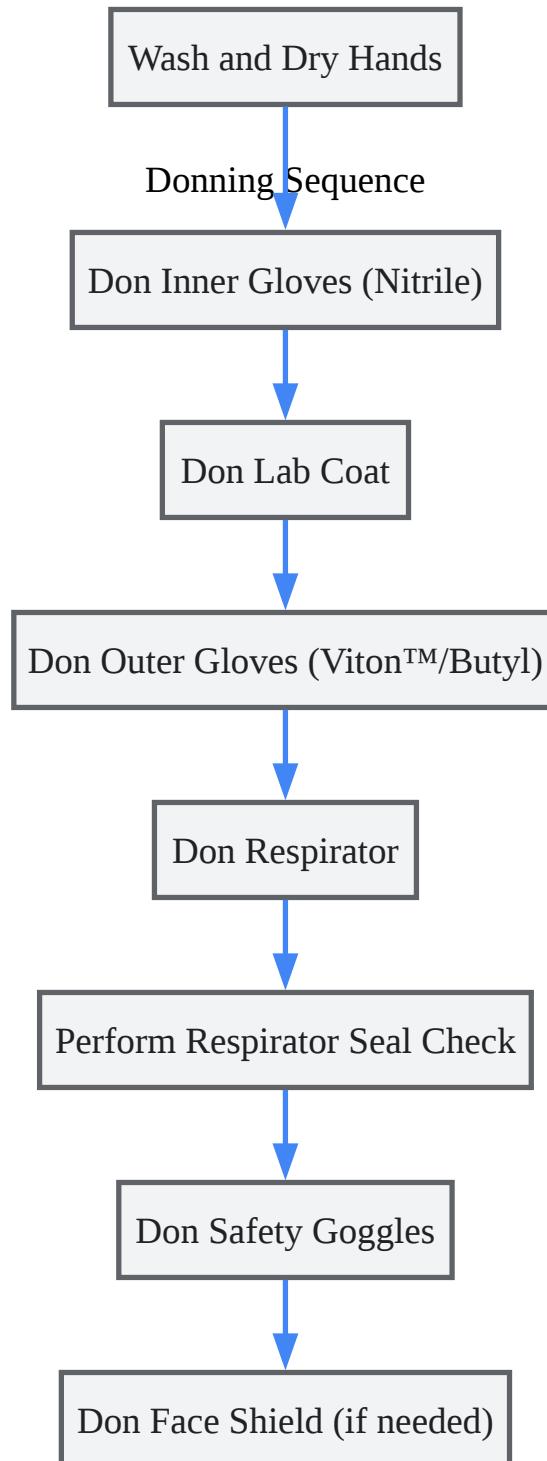
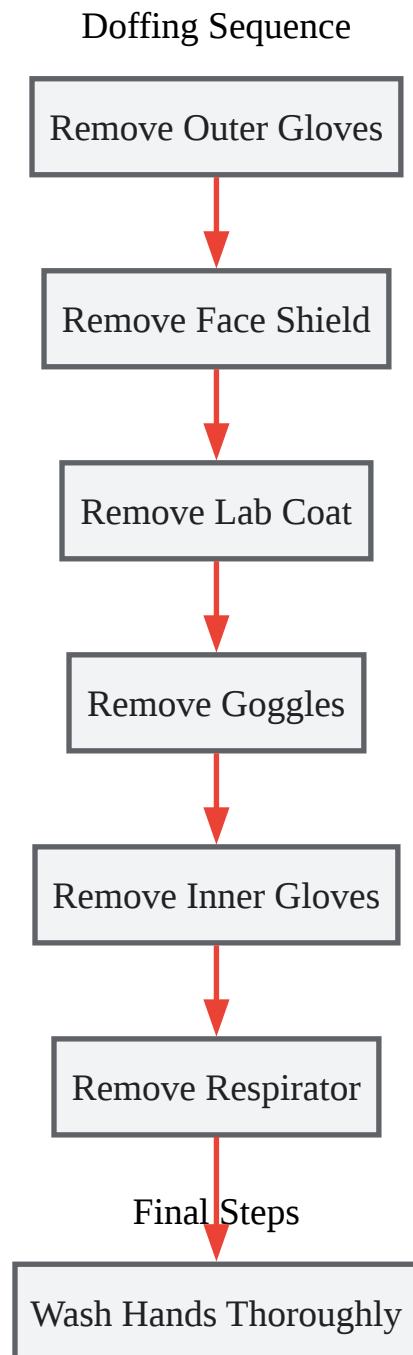
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Figure 1. Recommended sequence for donning Personal Protective Equipment.

Doffing (Removing) PPE Workflow

The removal of PPE should be performed in a manner that minimizes the potential for contamination.



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Figure 2. Recommended sequence for doffing Personal Protective Equipment.

Disposal Plan

Proper disposal of contaminated materials is critical to prevent environmental contamination and ensure the safety of others.

Collection and Storage of Waste

- Contaminated PPE: All disposable PPE, including gloves, aprons, and respirator cartridges, should be considered hazardous waste after use.
- Waste Containers: Collect all solid and liquid waste containing Dixylyl disulfide in dedicated, clearly labeled, and sealed containers. The containers must be made of a material compatible with aromatic sulfur compounds.
- Labeling: Label all waste containers with "Hazardous Waste," the chemical name "Dixylyl disulfide," and the approximate concentration.[\[4\]](#)
- Storage: Store waste containers in a designated, well-ventilated, and secondary containment area away from incompatible materials.

Disposal Method

- Licensed Disposal Facility: All waste contaminated with Dixylyl disulfide must be disposed of through a licensed hazardous waste disposal facility.[\[4\]](#) Contact your institution's Environmental Health and Safety (EHS) department for specific procedures and to arrange for waste pickup.
- In-lab Neutralization: In-lab treatment or neutralization of aromatic disulfide waste is not recommended without explicit approval from your institution's safety office and should only be performed by trained personnel with a validated procedure.[\[4\]](#) Improper neutralization can create other hazardous byproducts.
- Sink Disposal: Do not dispose of Dixylyl disulfide or any contaminated materials down the sink.[\[4\]](#) This compound is expected to be toxic to aquatic life.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 27080-90-6 CAS MSDS (DIXYLYL DISULPHIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. benchchem.com [benchchem.com]
- 5. Glove Selection Chart - Chemical Breakthrough Times | All Safety Products [allsafetyproducts.com]
- 6. Organic Vapor/Acid Gas Cartridges For 8000 Series Respirators - Moldex [moldex.com]
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